

biological activity of Ferruginol

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Compound of Interest

Compound Name: *Ferruginol*
CAS No.: 10219-82-6
Cat. No.: B15607738

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An In-depth Technical Guide on the Biological Activity of **Ferruginol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ferruginol, a natural abietane diterpene phenol, has garnered significant attention within the scientific community for its broad spectrum of pharmacological activities.^[1] First identified in 1939 from the resin of the miro tree, *Podocarpus ferrugineus*, this compound has since been isolated from various conifer species, particularly within the Cupressaceae and Podocarpaceae families.^{[1][2]} Characterized by a tricyclic ring system, **Ferruginol**'s structure forms the basis for its diverse biological effects, which include potent anticancer, anti-inflammatory, antimicrobial, and antioxidant properties.^{[1][3]} This technical guide provides a comprehensive overview of the biological activities of **Ferruginol**, presenting key quantitative data, detailed experimental methodologies, and visualizations of its molecular mechanisms of action to serve as a resource for ongoing research and drug development.

Anticancer Activity

Ferruginol exhibits significant cytotoxic effects across a range of human cancer cell lines.[1] Its primary mechanism involves the induction of apoptosis through multiple signaling pathways, making it a promising candidate for anticancer drug development.[4][5]

Quantitative Cytotoxicity Data

The half-maximal inhibitory concentration (IC50) values of **Ferruginol** have been determined in various cancer cell lines, demonstrating its potent antiproliferative action.

Cell Line	Cancer Type	IC50 Value (µM)	Reference
MDA-T32	Thyroid Cancer	12	[6]
PC3	Prostate Cancer	55	[7]
A549	Non-Small Cell Lung Cancer	Not specified, dose-dependent	[4]
CL1-5	Non-Small Cell Lung Cancer	Not specified, dose-dependent	[4]
HCT-116	Colon Cancer	Not specified, dose-dependent	[5]
OVCAR-3	Ovarian Cancer	Not specified	[8]
MCF-7	Breast Cancer	19	[9][10]
SK-Mel-28	Malignant Melanoma	~50 (as GI50)	[9][10]

Mechanisms of Anticancer Action

Ferruginol's anticancer effects are attributed to its ability to modulate several critical cellular processes, leading to the programmed death of cancer cells.

2.2.1 Induction of Apoptosis **Ferruginol** is a potent inducer of apoptosis. In non-small cell lung cancer (A549 and CL1-5) and colon cancer (HCT-116) cells, it activates a caspase-dependent mitochondrial apoptotic pathway.[4][5] This is characterized by the upregulation of the pro-apoptotic protein Bax and the downregulation of the anti-apoptotic protein Bcl-2.[4][5] This shift in the Bax/Bcl-2 ratio leads to the release of cytochrome c from the mitochondria, which in turn

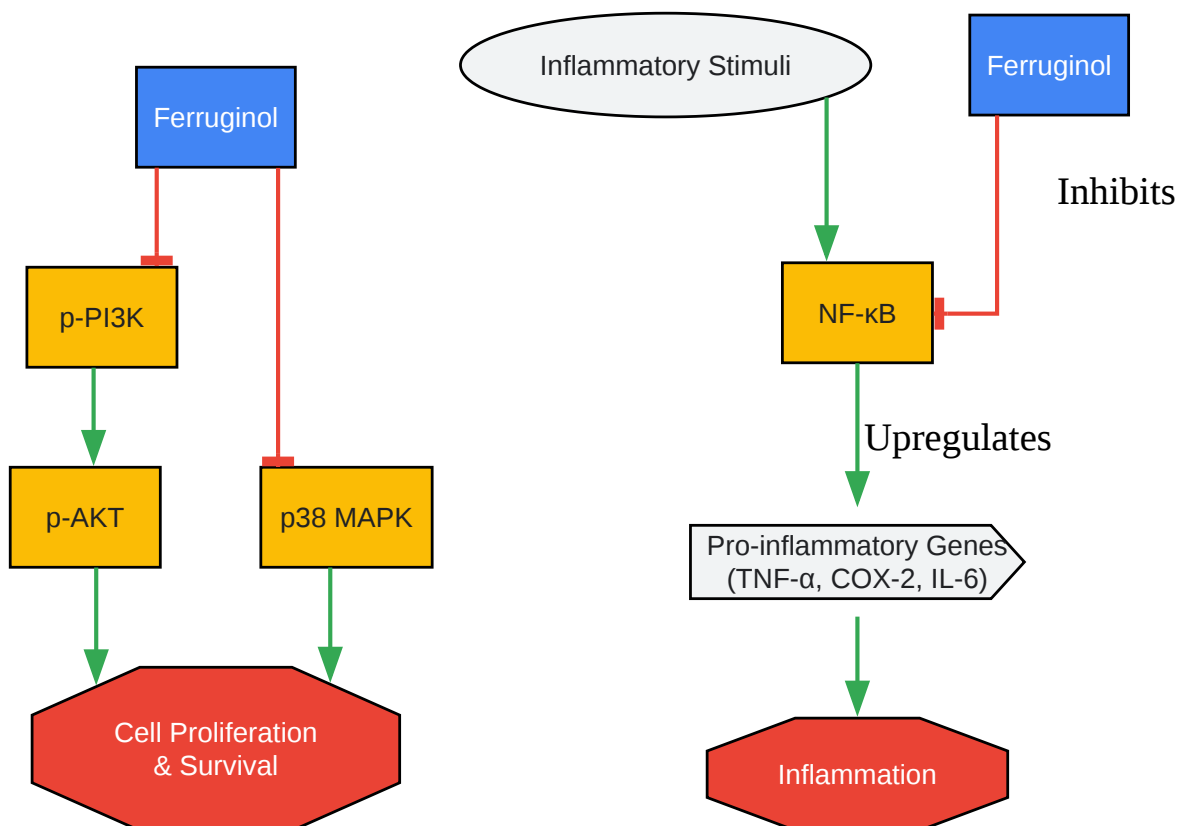
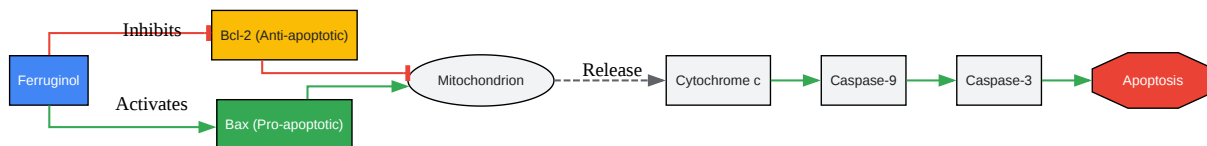
activates a cascade of caspases, including caspase-9 and the executioner caspase-3, ultimately leading to cell death.[4][5] In prostate cancer cells (PC3), **Ferruginol** also triggers apoptosis through the activation of caspases and the nuclear translocation of the apoptosis-inducing factor (AIF).[7][11]

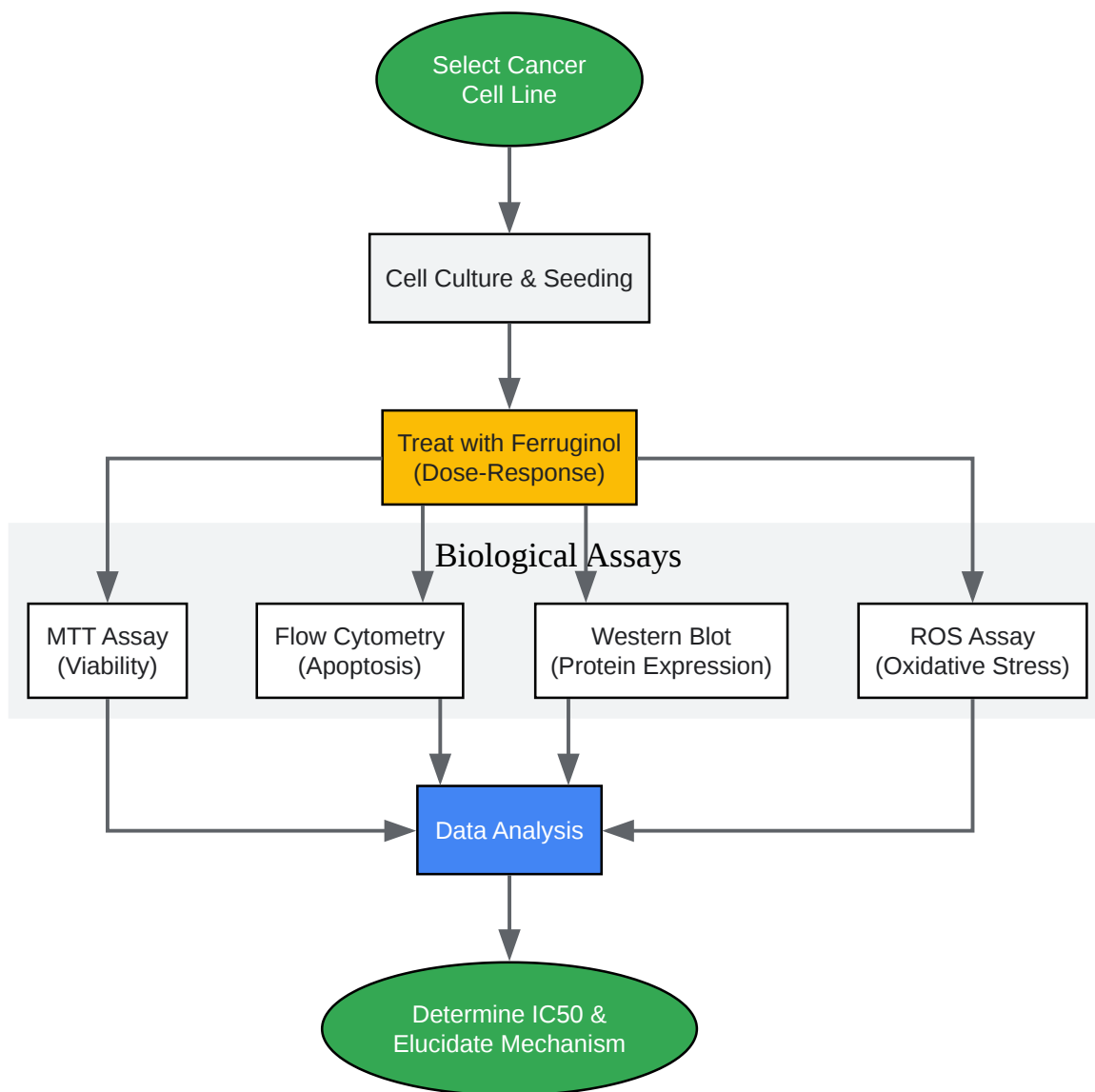
2.2.2 Modulation of Signaling Pathways **Ferruginol** has been shown to inhibit key survival signaling pathways that are often dysregulated in cancer.

- **PI3K/AKT Pathway:** In thyroid cancer cells, **Ferruginol** decreases the phosphorylation of PI3K and AKT in a dose-dependent manner, effectively suppressing this critical cell survival pathway.[6]
- **MAPK Pathway:** The compound also inhibits the Mitogen-Activated Protein Kinase (MAPK) pathway. Specifically, it has been observed to decrease the expression of p38 MAPK in thyroid cancer cells.[6]
- **Other Pathways:** In androgen-independent prostate cancer cells, **Ferruginol** downregulates Ras/PI3K and STAT 3/5 signaling pathways.[7][11]

2.2.3 Generation of Reactive Oxygen Species (ROS) **Ferruginol** treatment leads to a significant, concentration-dependent increase in intracellular Reactive Oxygen Species (ROS) levels in cancer cells like MDA-T32 and HCT-116.[5][6] This oxidative stress contributes to cellular damage, loss of mitochondrial membrane potential (MMP), and the induction of apoptosis.[5][6]

Signaling Pathway Diagrams





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